

Barrier properties of films made from cis-Tetrahydrofuran-2,5-dicarboxylic acid polymers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis-Tetrahydrofuran-2,5-dicarboxylic acid*

Cat. No.: B1140402

[Get Quote](#)

A Comparative Guide to the Barrier Properties of Furan-Based Polymer Films

For Researchers, Scientists, and Drug Development Professionals

The search for advanced packaging materials with superior barrier properties is a critical endeavor in the pharmaceutical and food industries, where protecting sensitive products from atmospheric gases is paramount. While polymers derived from **cis-tetrahydrofuran-2,5-dicarboxylic acid** represent an area of emerging interest, publicly available data on their barrier properties remains limited. However, extensive research into polymers derived from its unsaturated counterpart, 2,5-furandicarboxylic acid (FDCA), offers valuable insights into the potential of furan-based polyesters. This guide provides a detailed comparison of the barrier properties of one of the most promising FDCA-based polymers, polyethylene furanoate (PEF), against the industry-standard polyethylene terephthalate (PET) and other biodegradable polymers.

Superior Barrier Performance of PEF

Polyethylene furanoate (PEF) is a 100% bio-based polyester that has demonstrated significantly better barrier properties than conventional PET.^{[1][2][3]} This enhancement is largely attributed to the unique molecular structure of the furan ring, which leads to reduced segmental mobility and hinders gas diffusion.^[4]

The improved barrier performance of PEF is a key advantage for packaging applications, as it can extend the shelf life of oxygen-sensitive products and better preserve the carbonation of beverages.[5] Studies have shown that PEF can exhibit an oxygen (O₂) barrier up to 10 times higher and a carbon dioxide (CO₂) barrier up to 16-20 times higher than PET.[5][6] Furthermore, its water vapor barrier is reported to be approximately twice as effective as that of PET.[1]

Comparative Barrier Properties

The following table summarizes the quantitative data on the barrier properties of PEF compared to PET and other relevant polymers.

Polymer	Oxygen Permeability (OP)	Water Vapor Permeability (WVP)	Carbon Dioxide Permeability (CO ₂ P)	Barrier Improvement Factor (vs. PET)
Polyethylene Furanoate (PEF)	~10x lower than PET[5][6]	~2x lower than PET[1]	~16-20x lower than PET[5]	O ₂ : ~10x, CO ₂ : ~16-20x, H ₂ O: ~2x
Polyethylene Terephthalate (PET)	Reference	Reference	Reference	1x
Poly(lactic acid) (PLA)	Higher than PET	13 - 2900 g/m ² /day (highly dependent on crystallinity)[7][8]	Higher than PET	Lower than PET
Polyhydroxybutyrate-co-valerate (PHBV)	Lower than PLA	Lower than PLA[7]	-	Lower than PET

Experimental Protocols for Barrier Property Evaluation

The determination of gas and water vapor permeability of polymer films is crucial for assessing their barrier performance. Standardized methods and equipment are employed to ensure accurate and reproducible results.

Oxygen Permeability (OP) Measurement

A common method for measuring oxygen transmission rate (OTR) is using a MOCON OX-TRAN® instrument or similar coulometric sensor-based equipment.

Methodology:

- **Sample Preparation:** Film samples of a defined thickness (typically 100-200 µm) are cut and mounted in the instrument's diffusion cell, creating a barrier between two chambers.[4]
- **Nitrogen Purge:** High-purity nitrogen (99.999%) is used to purge both chambers to remove any residual oxygen.
- **Oxygen Introduction:** A controlled flow of oxygen (or a gas mixture with a known oxygen concentration) is introduced into the outer chamber.
- **Oxygen Detection:** The coulometric sensor in the inner chamber detects the oxygen molecules that permeate through the film. The sensor generates an electrical current proportional to the amount of oxygen.
- **Steady State:** The measurement continues until a steady-state transmission rate is achieved.
- **Calculation:** The oxygen permeability is calculated from the steady-state transmission rate, the film thickness, and the partial pressure difference of oxygen across the film. Measurements are typically conducted at standard conditions (23 °C and 0% relative humidity).[4]

Water Vapor Permeability (WVP) Measurement

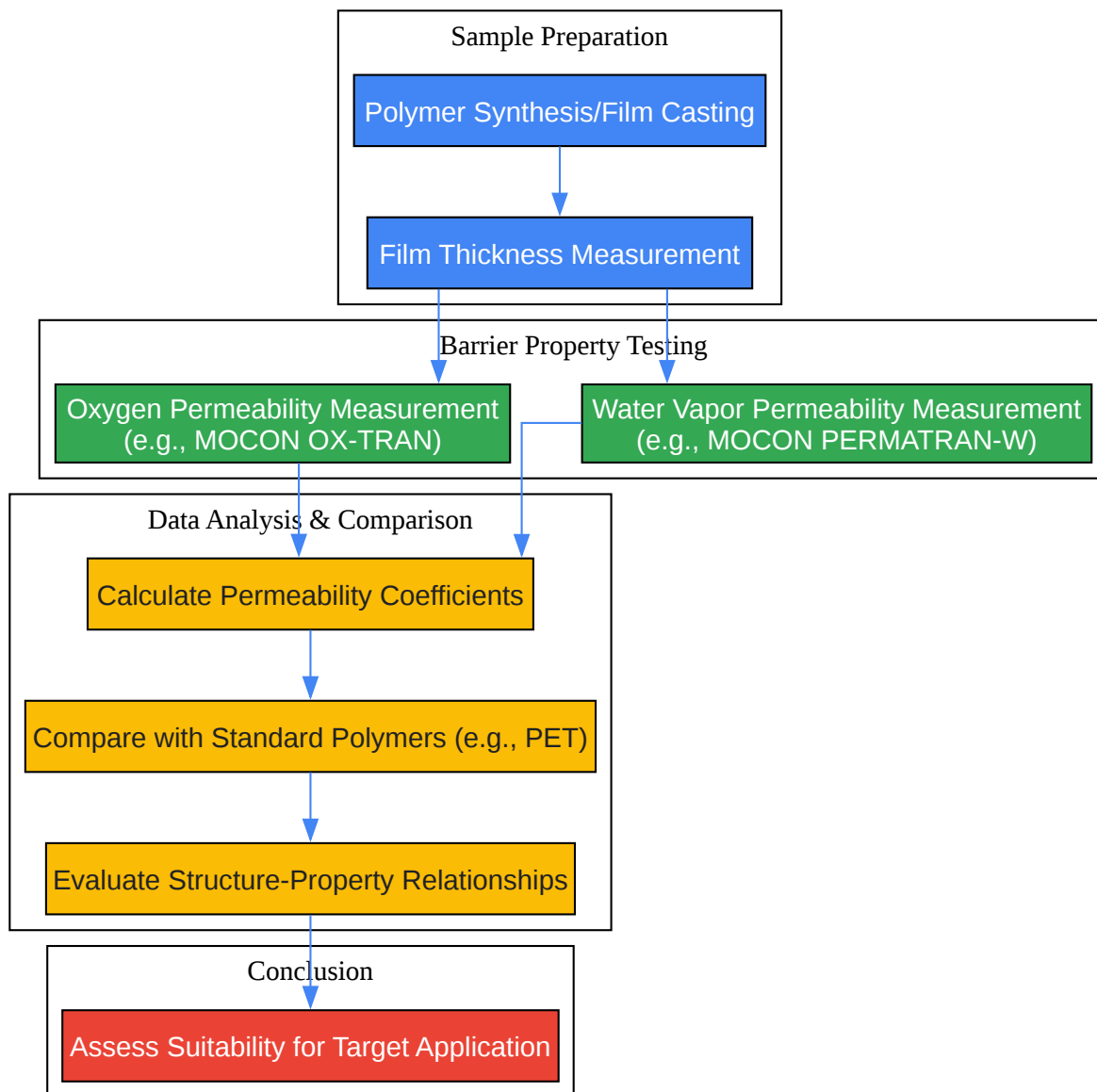
The water vapor transmission rate (WVTR) is often measured using an instrument like the MOCON PERMATRAN-W®, which utilizes a modulated infrared sensor.

Methodology:

- **Sample Preparation:** The film sample is clamped in a diffusion cell, separating a dry chamber from a chamber with a controlled high relative humidity.
- **Humidity Gradient:** A controlled temperature and humidity environment is established on one side of the film (e.g., 38°C and 90% RH), while a stream of dry nitrogen flows through the other side.[9]
- **Water Vapor Detection:** The infrared sensor detects the water vapor molecules that permeate through the polymer film and are carried by the nitrogen stream.
- **Steady State:** The system is allowed to reach a steady state where the rate of water vapor transmission is constant.
- **Calculation:** The WVP is calculated from the WVTR, the film thickness, and the water vapor partial pressure difference across the film.

Experimental Workflow for Barrier Property Evaluation

The logical flow of a typical experiment to evaluate the barrier properties of a new polymer film is illustrated in the diagram below.



[Click to download full resolution via product page](#)

Caption: Workflow for evaluating polymer film barrier properties.

Future Outlook

While direct data on polymers from **cis-tetrahydrofuran-2,5-dicarboxylic acid** is not yet widely available, the exceptional barrier properties of its furan-based analogue, PEF, are very promising. The substitution of the unsaturated furan ring with a saturated tetrahydrofuran ring is likely to alter the polymer's chain packing and segmental dynamics, which would, in turn, influence its barrier properties. Further research into these saturated derivatives is warranted to fully understand their potential as high-barrier materials. The methodologies and comparative data presented in this guide provide a solid framework for the evaluation of these and other novel bio-based polymers.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fcad.com [fcad.com]
- 2. specialchem.com [specialchem.com]
- 3. chalmersindustrietechnik.se [chalmersindustrietechnik.se]
- 4. pubs.acs.org [pubs.acs.org]
- 5. petpla.net [petpla.net]
- 6. PET and PEF [petnology.com]
- 7. scispace.com [scispace.com]
- 8. Water vapor permeability of biodegradable polymers | Semantic Scholar [semanticscholar.org]
- 9. Item - Water vapour permeability of bio-based polymers - Loughborough University - Figshare [repository.lboro.ac.uk]
- To cite this document: BenchChem. [Barrier properties of films made from cis-Tetrahydrofuran-2,5-dicarboxylic acid polymers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1140402#barrier-properties-of-films-made-from-cis-tetrahydrofuran-2-5-dicarboxylic-acid-polymers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com